

Ethyl Anthranilate (CAS 87-25-2): A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	Ethyl anthranilate	
Cat. No.:	B146823	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Ethyl anthranilate, with the CAS registry number 87-25-2, is an aromatic ester widely recognized for its characteristic grape-like aroma.[1] This versatile compound serves as a key intermediate in the synthesis of pharmaceuticals and is extensively used in the flavor and fragrance industries.[1][2] This technical guide provides an in-depth overview of the core properties, spectroscopic data, safety information, and relevant experimental protocols for **ethyl anthranilate**.

Core Physicochemical Properties

Ethyl anthranilate is a colorless to pale yellow liquid with a sweet, fruity odor reminiscent of grapes.[2] It is soluble in organic solvents like ethanol and ether but has limited solubility in water.[2] A summary of its key physicochemical properties is presented in the table below.



Property	Value	Reference(s)
Molecular Formula	C9H11NO2	[2][3]
Molecular Weight	165.19 g/mol	[2][3]
Melting Point	13-15 °C	[4]
Boiling Point	260-279.9 °C	[3]
Density	1.117 - 1.119 g/mL at 25 °C	[4][5]
Refractive Index	1.563 - 1.566 at 20 °C	[5]
Flash Point	> 110 °C	[5]
Water Solubility	413.6 mg/L	[3]
logP (Octanol/Water Partition Coefficient)	2.57 - 2.76	[3][4]

Spectroscopic Data

The structural elucidation of **ethyl anthranilate** is supported by various spectroscopic techniques.

Technique	Data Highlights	Reference(s)
¹ H NMR	Spectra available for review.	[6][7][8]
¹³ C NMR	Spectrum available for review.	[6]
Infrared (IR) Spectroscopy	IR: 3868 (Sadtler Research Laboratories Prism Collection)	[8]
Mass Spectrometry (MS)	GC-MS data available.	[8]

Safety and Toxicology

Ethyl anthranilate should be handled with care, following standard laboratory safety protocols. It may cause skin and eye irritation.[2][9]



Safety Parameter	Value	Reference(s)
Acute Oral LD50 (Rat)	3.75 g/kg	[9]
Acute Dermal LD50 (Rabbit)	> 5 g/kg	[9]
Genotoxicity	Does not present a concern for genotoxic potential based on available data.	[3]
Handling Precautions	Wear protective gloves, clothing, and eye protection. Use in a well-ventilated area.	[9][10]
Incompatibilities	Acids, bases, and oxidizing agents.	[4][10]

Applications

Ethyl anthranilate's primary applications stem from its pleasant aroma and its utility as a chemical building block.

- Flavors and Fragrances: Widely used to impart grape and orange blossom notes in food, beverages, and perfumes.[5][11]
- Pharmaceutical Intermediate: Employed in the synthesis of various pharmaceutical compounds.[1][2]
- Insect Repellent: Shows potential as a less toxic alternative to DEET.[12]

Experimental Protocols Synthesis of Ethyl Anthranilate via Metal-Free Chemoselective Multicomponent Reaction

This protocol is based on a novel, convenient, and metal-free synthesis of anthranilate esters. [12]

Materials:



- 2-nitrobenzaldehyde
- Malononitrile
- Ethanol
- Base (e.g., an appropriate amine or other suitable base)

Procedure:

- Combine 2-nitrobenzaldehyde, malononitrile, and ethanol in a suitable reaction vessel.
- Add the base to the mixture.
- Stir the reaction at room temperature or with gentle heating, monitoring the progress by a suitable analytical technique (e.g., TLC or GC).
- Upon completion, the reaction mixture is worked up to isolate the ethyl anthranilate. This
 may involve extraction and purification by column chromatography.

Note: The specific base and reaction conditions may need to be optimized for best results. Refer to the original publication for detailed experimental conditions.[12]



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Caption: Metal-Free Synthesis Workflow for **Ethyl Anthranilate**.

Improved Production Process of Ethyl Anthranilate

This protocol outlines an industrial process improvement for the synthesis of **ethyl** anthranilate.[11]

Step 1: Amidation

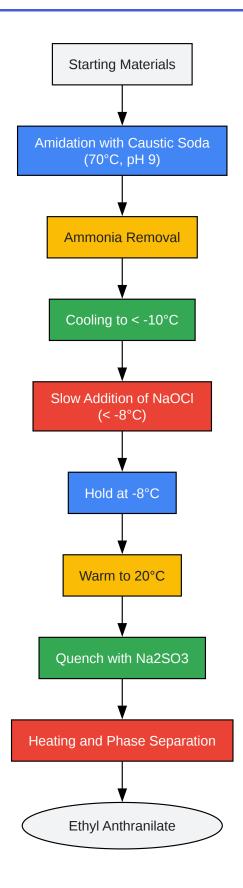


- React the starting materials with a caustic soda solution at a controlled temperature of 70°C with stirring for 0.5 hours.
- Maintain the pH at 9 and continue heating at 70°C for an additional hour.
- Remove ammonia by stirring under a draft for 1 hour to yield the intermediate amidation liquid.

Step 2: Hofmann Rearrangement and Esterification

- Cool the amidation solution and ethanol in a three-necked flask to below -10°C.
- Slowly add a 14% sodium hypochlorite solution while maintaining the temperature below -8°C.
- After the addition, hold the temperature at -8°C for 40 minutes.
- Allow the mixture to warm to room temperature (20°C) with stirring.
- Add a 30% sodium sulfite solution and stir for 10 minutes.
- Add hot water (~80°C) and heat the mixture to 60°C for 30 minutes.
- Separate the layers to obtain the crude **ethyl anthranilate** oil layer.





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